

tetramethylammonium formate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Tetramethylammonium formate

Cat. No.: B1581965

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An In-depth Technical Guide to Tetramethylammonium Formate

This technical guide provides a comprehensive overview of **tetramethylammonium formate**, with a focus on its material safety data, experimental protocols, and safe handling procedures. The information is intended for researchers, scientists, and professionals in drug development who may be working with this compound.

Chemical and Physical Properties

Tetramethylammonium formate is a quaternary ammonium salt.^[1] Its physicochemical properties are summarized in the table below.

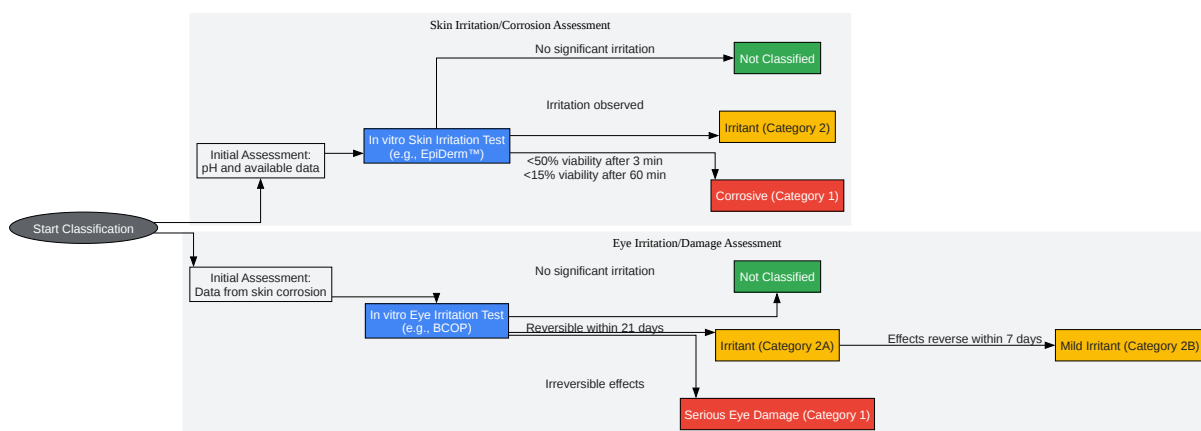
Property	Value	Source
Molecular Formula	C5H13NO2	PubChem[2], ChemicalBook[3]
Molecular Weight	119.16 g/mol	PubChem[2], ChemicalBook[3]
Appearance	Liquid (for 30% w/w aqueous solution)	Thermo Fisher Scientific[4]
Boiling Point	102 °C (for 30% w/w aqueous solution)	ChemicalBook[3]
Density	1.02 g/mL at 25 °C (for 30% w/w aqueous solution)	ChemicalBook[3]
Refractive Index	n _{20/D} 1.364 (for 30% w/w aqueous solution)	ChemicalBook[3]
Water Solubility	Fully miscible	ChemicalBook[3]
CAS Number	59138-84-0	PubChem[2]
EC Number	261-622-8	PubChem[2]

Hazard Identification and Classification

Tetramethylammonium formate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[2]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

The following diagram illustrates the logical workflow for GHS classification based on skin and eye irritation.



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GHS Classification Workflow for Skin and Eye Irritation.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **tetramethylammonium formate** are not readily available in public literature. However, general methodologies for the synthesis and analysis of quaternary ammonium salts can be adapted.

Synthesis of Tetramethylammonium Formate

A potential synthesis method involves the reaction of trimethylamine with methyl formate in a suitable solvent.^[5]



Experimental Procedure (General):

- Dissolve equimolar amounts of trimethylamine and methyl formate in a suitable solvent such as methanol or ethanol in a reaction vessel.^[5]
- The reaction is typically carried out under controlled temperature conditions.
- The progress of the reaction can be monitored by techniques such as NMR or chromatography.
- Upon completion, the solvent may be removed under reduced pressure to yield the **tetramethylammonium formate** product.

Determination of Physicochemical Properties

The following are general protocols for determining the key physicochemical properties of a quaternary ammonium salt like **tetramethylammonium formate**.

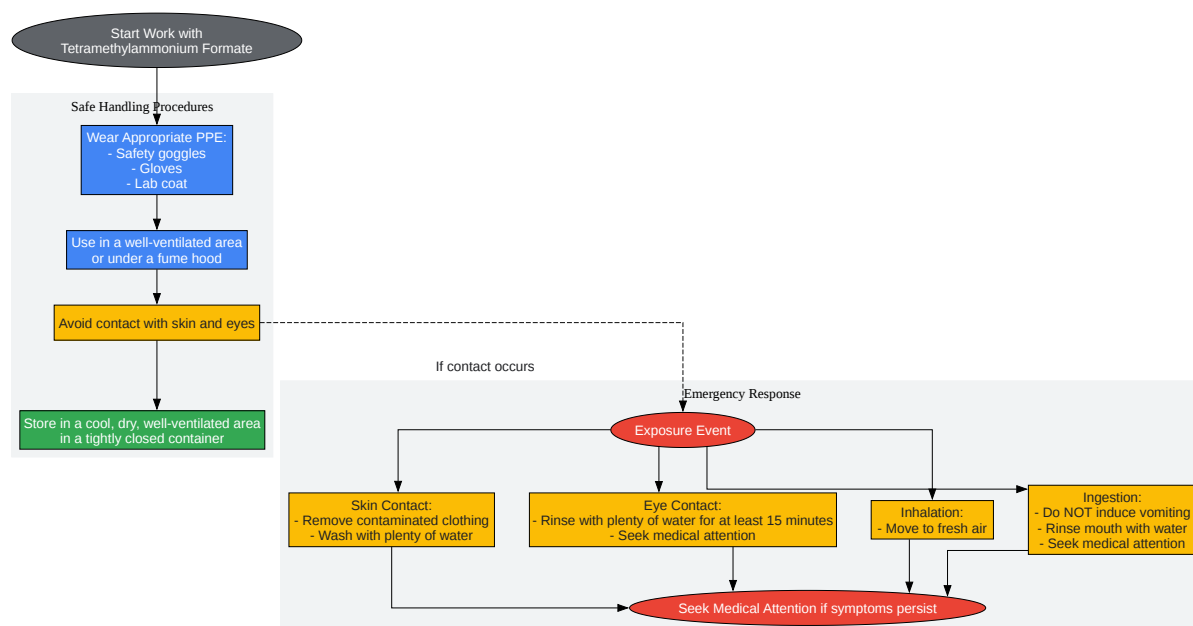
- Melting Point: Determined using a standard melting point apparatus.
- Boiling Point: Determined using a distillation apparatus, noting the temperature at which the liquid boils at atmospheric pressure.
- Density: Measured using a pycnometer or a density meter at a specified temperature.
- Refractive Index: Measured using a refractometer at a specified temperature and wavelength (e.g., the sodium D-line).

- **Water Solubility:** Determined by adding increasing amounts of the substance to a known volume of water at a constant temperature until saturation is reached. The concentration of the saturated solution is then determined.
- **Purity (by Titration):** The concentration of quaternary ammonium compounds can be determined by precipitation titration with an anionic surfactant like sodium dodecyl sulfate (SDS).^[6]

Safe Handling and Emergency Response

Due to its hazardous nature, proper handling and emergency procedures are crucial when working with **tetramethylammonium formate**.

The following diagram outlines a workflow for the safe handling and emergency response.



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Safe Handling and Emergency Response Workflow.

First Aid and Emergency Procedures

In case of exposure to **tetramethylammonium formate**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Measures
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes.[4] Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Check for and remove any contact lenses. Get medical attention immediately.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[4] If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention if symptoms occur.
Ingestion	Wash out mouth with water.[4] Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur.

Toxicological and Ecological Information

The toxicological properties of **tetramethylammonium formate** have not been fully investigated.[4] It is classified as a skin and eye irritant, and may cause respiratory irritation.[2] No quantitative toxicological data such as LD50 or LC50 values are readily available in the reviewed literature.

Information on the ecological effects of **tetramethylammonium formate** is also limited. It is expected to be miscible with water, and therefore, persistence in the environment is unlikely.[4] However, it should not be released into the environment, and disposal should be in accordance with local regulations.[4]

Disposal Considerations

Waste material should be disposed of in accordance with all applicable federal, state, and local environmental regulations. Contaminated packaging should be treated as the product itself.

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